

# Proper Disposal of Natamycin: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NATAMYCIN

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**Natamycin**, an antifungal agent utilized in research and development, requires conscientious handling and disposal to ensure laboratory safety and environmental protection. Although not classified as a hazardous substance under the Globally Harmonized System (GHS), responsible management of its waste streams is imperative.<sup>[1]</sup> Adherence to national and local regulations is the primary principle governing its disposal.

## Natamycin Waste Stream Management

Proper segregation of **natamycin** waste at the point of generation is crucial for safe and compliant disposal. Different forms of **natamycin** waste necessitate distinct disposal pathways. The following table summarizes the recommended procedures for each waste stream.

Waste Stream	Description	Recommended Disposal Procedure
Unused/Expired Solid Natamycin	Pure, solid natamycin powder that is expired or no longer needed.	<ol style="list-style-type: none"> <li>1. Keep in its original, clearly labeled container.</li> <li>2. Do not mix with other chemical waste.</li> <li>3. Consult your institution's Environmental Health &amp; Safety (EHS) office or a certified waste disposal contractor for pickup and disposal through a licensed facility.<sup>[1][2]</sup></li> </ol>
Contaminated Solid Waste	Items such as gloves, pipette tips, bench paper, and vials contaminated with natamycin.	<ol style="list-style-type: none"> <li>1. Collect in a designated, lined, puncture-proof container with a lid.</li> <li>2. Clearly label the container as "Non-hazardous Chemical Waste" or as required by your institution's policy.</li> <li>3. Keep the container closed when not in use.</li> <li>4. Arrange for pickup and disposal through your institution's EHS office or a certified waste disposal contractor.<sup>[1]</sup></li> </ol>
Aqueous Solutions Containing Natamycin	Buffers or other aqueous solutions containing natamycin.	<ol style="list-style-type: none"> <li>1. Collect in a designated, sealed, and leak-proof carboy.</li> <li>2. Label the container with its contents (e.g., "Aqueous Waste with Natamycin").</li> <li>3. Do not pour down the drain.</li> <li>4. Arrange for pickup by your institution's EHS office.<sup>[1]</sup></li> </ol>
Empty Natamycin Containers	Original packaging that has held natamycin.	<ol style="list-style-type: none"> <li>1. Handle the uncleaned container as you would the product itself.</li> <li>2. For containers</li> </ol>

≤ 5 gallons, triple rinse with a suitable solvent (e.g., water), collecting the rinsate as aqueous waste. 3. After proper rinsing, the container may be offered for recycling, if available, or disposed of in regular trash. 4. Do not reuse the container for other purposes.[1]

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## Spill Management

In the event of a **natamycin** spill, immediate and appropriate action is necessary to mitigate any potential hazards.

For Solid Spills:

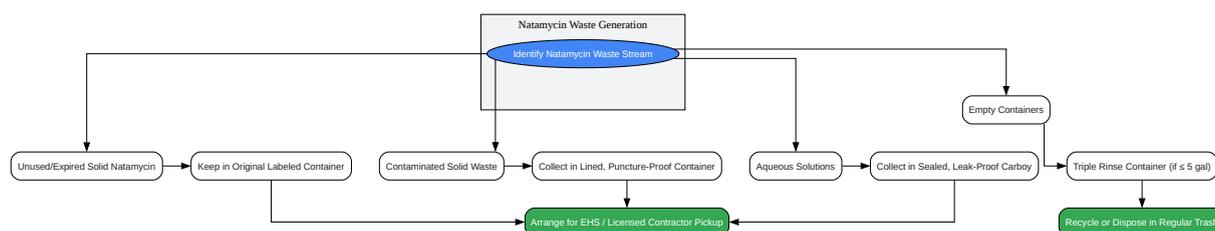
- Avoid actions that generate dust.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Cover drains to prevent entry into waterways.
- Carefully sweep or scoop the dry material into a container for disposal.
- Clean the affected area thoroughly.
- Dispose of the collected material and cleaning supplies as contaminated solid waste.[1]

For Liquid Spills:

- Absorb the spill with an inert material.
- Place the absorbent material into a sealed container for disposal.
- Clean the spill area thoroughly with plenty of water.[2]

## Natamycin Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **natamycin** waste in a laboratory setting.



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### Natamycin Waste Disposal Workflow

It is important to note that while **natamycin** is not regulated as a dangerous good for transport, all chemical waste must be managed responsibly to prevent environmental contamination.[1] Always consult your institution's specific waste management policies and your Environmental Health & Safety department for guidance.[1]

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## References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
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